

Personal protective equipment for handling 2-Hydroxy-5-(hydroxymethyl)benzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-5-(hydroxymethyl)benzaldehyde

Cat. No.: B1329251

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Essential Safety and Handling Guide for 2-Hydroxy-5-(hydroxymethyl)benzaldehyde

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **2-Hydroxy-5-(hydroxymethyl)benzaldehyde**, ensuring a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Hydroxy-5-(hydroxymethyl)benzaldehyde is classified as a hazardous substance.^[1] It is harmful if swallowed, in contact with skin, or inhaled, and can cause serious eye and skin irritation, as well as potential respiratory irritation.^{[1][2][3][4]} Adherence to strict safety protocols is mandatory to mitigate these risks.

Summary of Hazards:

Hazard Class	Category	Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2][5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[2][5]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3]

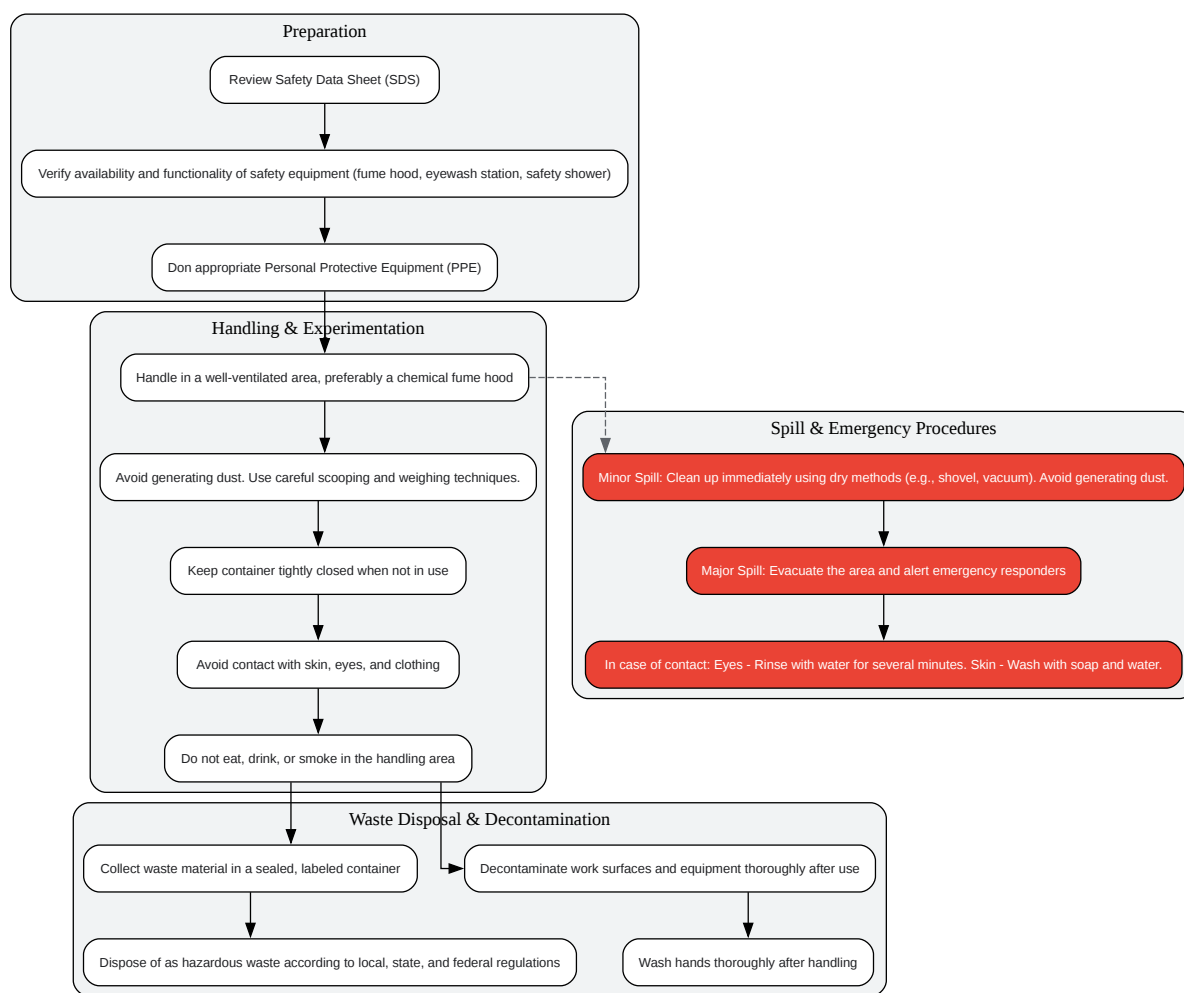
Recommended Personal Protective Equipment (PPE):

A comprehensive PPE strategy is crucial when handling this compound.[6][7] The following table outlines the necessary protective gear.

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical goggles.[1][4][8] A face shield may be necessary for splash hazards.[7]	To protect against splashes and dust that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene).[1][8] A lab coat or chemical-resistant apron and closed-toe shoes are required.[1]	To prevent skin contact, which can be harmful and cause irritation.
Respiratory Protection	Use in a well-ventilated area is essential.[2] If dust or aerosols are generated, a NIOSH-approved respirator should be used.[2][4]	To avoid inhalation, which can be harmful and cause respiratory tract irritation.

Experimental Workflow for Safe Handling

The following workflow provides a step-by-step guide for the safe handling of **2-Hydroxy-5-(hydroxymethyl)benzaldehyde** from receipt to disposal.



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Caption: Workflow for Safe Handling of **2-Hydroxy-5-(hydroxymethyl)benzaldehyde**.

Detailed Protocols

Storage: Store the compound in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[2][9] Keep the container tightly sealed to prevent contamination and moisture absorption.[2][10] The recommended storage temperature is often refrigerated.

Spill Response: In the event of a minor spill, immediately clean the area using dry methods to avoid generating dust.[1][2] Use a scoop or an explosion-proof vacuum for collection.[2] Place the collected material into a sealed container for disposal.[2] For major spills, evacuate the area and contact emergency services.[1] Ensure proper ventilation.

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][10] Seek immediate medical attention.[2]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water.[2][10] If irritation persists, seek medical attention.[2]
Inhalation	Move the individual to fresh air.[2][10] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[10]
Ingestion	Do NOT induce vomiting. If the person is conscious, give a glass of water.[2] Seek immediate medical attention or contact a poison control center.[2]

Disposal Plan: All waste materials, including the chemical itself and any contaminated items (e.g., gloves, weighing paper), must be treated as hazardous waste.[11] Collect these materials in a clearly labeled, sealed container.[2] Disposal must be conducted through an authorized

waste disposal company in strict accordance with all local, state, and federal regulations.[2][11]
Do not dispose of down the drain.[11]

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